

# An In-depth Technical Guide to Sodium Phthalimide: CAS Number and Safety Data

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Sodium phthalimide

Cat. No.: B3327304

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This technical guide provides comprehensive information on the chemical compound **sodium phthalimide**, focusing on its Chemical Abstracts Service (CAS) number and detailed safety data. It is intended for researchers, scientists, and professionals in drug development who handle this substance.

## Chemical Identification

Identifier	Value
Chemical Name	Sodium Phthalimide
Synonyms	Phthalimide sodium salt, 2-Sodio-2,3-dihydro-1H-isoindole-1,3-dione, Sodium 1,3-dioxo-2,3-dihydro-1h-isoindol-2-ide[1]
CAS Number	33081-78-6[1][2]
Molecular Formula	C <sub>8</sub> H <sub>4</sub> NNaO <sub>2</sub> [1][3][4]
Molecular Weight	169.11 g/mol [3][4]

## Physicochemical Properties

Property	Value
Appearance	White crystalline solid[1]
Solubility	Soluble in water and other common organic solvents[1]

Note: Detailed quantitative data on properties like melting point, boiling point, and density for **sodium phthalimide** are not readily available in the provided search results. The data for the parent compound, phthalimide, includes a melting point of > 233.5 °C and a boiling point of 366 °C.

## Safety and Hazard Information

**Sodium phthalimide** is generally considered to have low toxicity under normal conditions of use.[1] However, it can cause irritation to the eyes, respiratory system, and skin.[1]

### 3.1. Toxicological Data (for the related compound Phthalimide)

Test	Species	Route	Value
LD50	Rat	Oral	> 5000 mg/kg[5][6]
LD50	Rabbit	Dermal	> 7940 mg/kg

### 3.2. GHS Hazard Statements

While a specific GHS classification for **sodium phthalimide** is not detailed, based on the available information for phthalimide, it is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.[5]

### 3.3. Precautionary Measures

Type	Precaution
Handling	Avoid contact with eyes, skin, and clothing.[7] Do not ingest or inhale.[7] Use in a well-ventilated area.[8] Avoid dust formation.[7] Wash hands thoroughly after handling.[8]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[7][9] Store away from incompatible materials such as strong oxidizing agents and acidic substances.[1][7]
Personal Protective Equipment (PPE)	Wear appropriate protective gloves, clothing, and eye/face protection.[7][9] In case of insufficient ventilation, wear suitable respiratory equipment.

## Experimental Protocols

### 4.1. First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[8]
- Skin Contact: Wash off with soap and plenty of water.[5]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[5]

### 4.2. Spill and Leak Procedures

- Ensure adequate ventilation.
- Avoid dust formation.[7]
- Wear appropriate personal protective equipment.[8]

- Sweep up the spilled material and shovel it into a suitable container for disposal.[7]
- Avoid dispersal of dust in the air.
- Prevent the product from entering drains.[5]

## Visualization of Safe Handling Workflow

The following diagram illustrates the standard workflow for the safe handling of **sodium phthalimide** in a laboratory setting.

Safe handling workflow for **sodium phthalimide**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)